

# A Comprehensive Technical Guide to Hydroxyethyl-Methylphenol Compounds: Synthesis, Biological Activity, and Applications

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	2-(1-Hydroxyethyl)-3-methylphenol
CAS No.:	484016-51-5
Cat. No.:	B13835028

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of hydroxyethyl-methylphenol compounds, a class of molecules garnering increasing interest for their diverse chemical properties and biological activities. From their synthesis and physicochemical characteristics to their antioxidant, anti-inflammatory, and neuroprotective effects, this document serves as a critical resource for researchers and professionals in drug development and materials science. We will delve into the mechanistic underpinnings of their actions, provide detailed experimental protocols, and explore their current and potential applications.

## Introduction to Hydroxyethyl-Methylphenol Compounds

Hydroxyethyl-methylphenol compounds are a class of organic molecules characterized by a phenol ring substituted with both a methyl (-CH<sub>3</sub>) group and a hydroxyethyl (-CH<sub>2</sub>CH<sub>2</sub>OH) group. The relative positions of these functional groups on the aromatic ring give rise to various

isomers, each with potentially unique physicochemical properties and biological activities. The presence of the phenolic hydroxyl group is a key determinant of their antioxidant properties, while the hydroxyethyl and methyl groups can influence their solubility, reactivity, and interaction with biological targets.[1]

One of the most well-documented compounds in this class is 5-[(2-Hydroxyethyl)amino]-2-methylphenol, also known as 2-Methyl-5-hydroxyethylaminophenol.[2] This compound and its derivatives are of significant interest due to their applications in various industries, including cosmetics and pharmaceuticals.[2][3] The phenolic nature of these compounds suggests potential antioxidant capabilities, making them subjects of interest for biochemical research.[3]

## Synthesis and Physicochemical Properties

The synthesis of hydroxyethyl-methylphenol compounds can be achieved through various organic chemistry routes, depending on the desired substitution pattern. The strategic synthesis of polysubstituted phenols is a critical aspect of modern organic chemistry, as the precise arrangement of substituents dictates the molecule's biological activity and physical properties.[4]

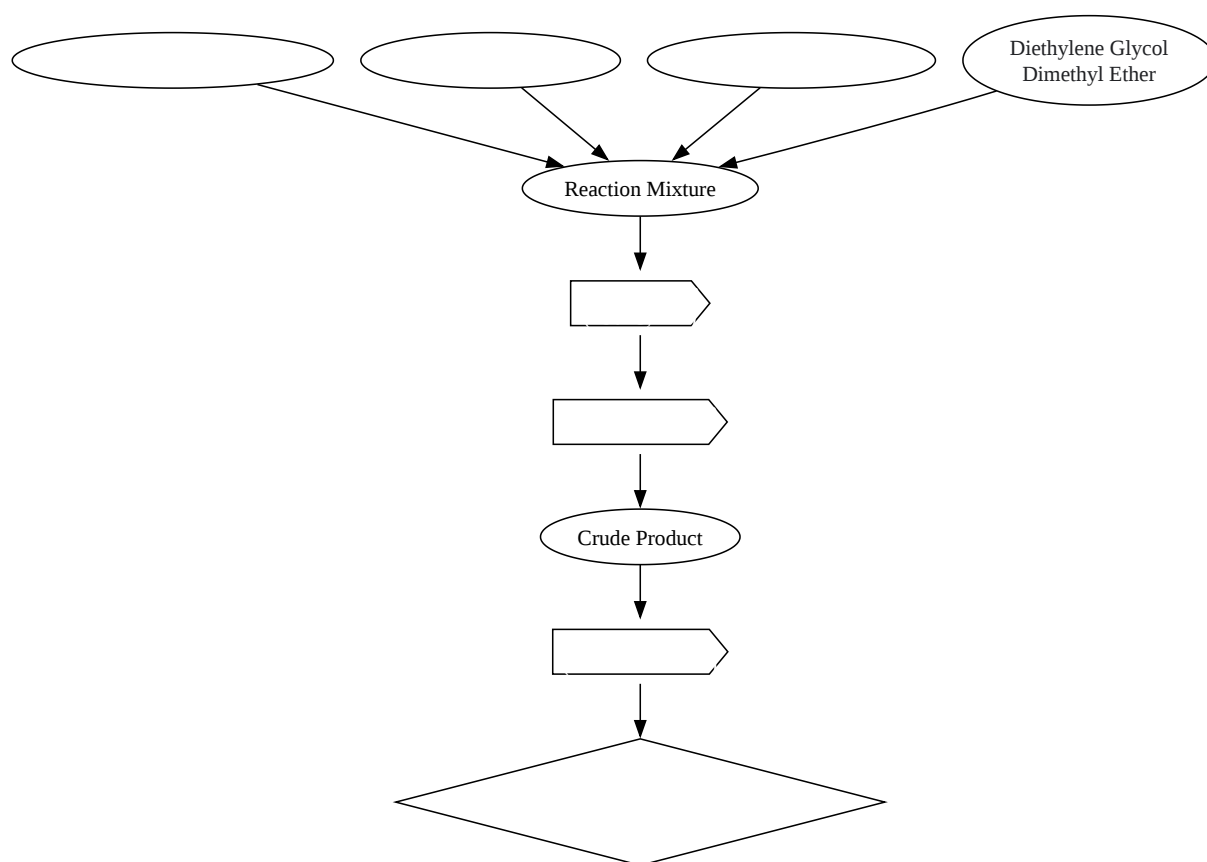
### Synthesis of 5-[(2-Hydroxyethyl)amino]-o-cresol

A common method for the preparation of 5-(2-hydroxyethyl)amino-o-cresol involves the condensation reaction of 5-amino-2-methylphenol with ethylene carbonate in a suitable solvent such as diethylene glycol dimethyl ether, under the catalysis of an organic acid.[5]

Experimental Protocol: Synthesis of 5-(2-hydroxyethyl)amino-o-cresol[5]

- **Reaction Setup:** In a 250 ml four-neck flask equipped with a thermometer and a stirrer, add 12.3g (0.10mol) of 5-amino-2-methylphenol, 10.6g (0.12mol) of ethylene carbonate, 0.30g of an organic acid catalyst (e.g., trifluoroacetic acid), and 80ml of diethylene glycol dimethyl ether.
- **Condensation:** Stir the mixture and heat to 150 °C. Maintain this temperature for 12 hours to allow the condensation reaction to proceed.
- **Solvent Recovery:** After the reaction is complete, distill the reaction mixture under reduced pressure to recover the solvent.

- Crude Product Isolation: Once the solvent is removed, cool the reaction mixture to obtain the crude product of 5-(2-hydroxyethyl)amino-o-cresol.
- Purification: Recrystallize the crude product from a methanol-water mixture (e.g., 100ml) to obtain the purified product.



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## Synthesis of 2,6-bis(hydroxymethyl)-4-methylphenol

Another important derivative, 2,6-bis(hydroxymethyl)-4-methylphenol, can be synthesized from o-cresol and formaldehyde.[6]

Experimental Protocol: Synthesis of 2,6-bis(hydroxymethyl)-4-methylphenol[6]

- Reaction Mixture: Combine 108 g of o-cresol, 215 g of 38 wt% formalin, 50 g of sodium hydroxide, and 200 g of water.
- Reaction: Allow the mixture to react for 96 hours at 25 °C.
- Neutralization: Neutralize the reaction mixture with acetic acid to obtain the product.

## Physicochemical Properties

The physicochemical properties of hydroxyethyl-methylphenol compounds are crucial for their application and biological activity. For instance, 5-[(2-Hydroxyethyl)amino]-2-methylphenol (CAS 55302-96-0) is an organic compound with a phenolic structure, which includes a hydroxyl group (-OH) and an amino group (-NH<sub>2</sub>) attached to a methyl-substituted aromatic ring.[3] It typically appears as a solid or crystalline substance and is soluble in water due to the presence of the hydroxyl and amino groups, which can engage in hydrogen bonding.[3] The presence of the hydroxyethylamino group enhances its reactivity and potential for forming complexes with metal ions.[1][3]

Property	5-[(2-Hydroxyethyl)amino]-2-methylphenol	3-(Hydroxymethyl)-2-methylphenol
CAS Number	55302-96-0[3]	54874-26-9[7]
Molecular Formula	C <sub>9</sub> H <sub>13</sub> NO <sub>2</sub> [3]	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub> [7]
Molecular Weight	167.20 g/mol [8]	138.16 g/mol [7]
Appearance	Solid or crystalline substance[3]	-
Solubility	Soluble in water[3]	-
Melting Point	90-92 °C[9]	-
Boiling Point	366.0 °C at 760 mmHg[9]	-

## Biological Activities and Mechanisms of Action

Phenolic compounds are well-known for their wide range of biological activities, which are primarily attributed to their antioxidant properties.[10] These compounds can exert their protective effects through various mechanisms, including hydrogen atom transfer (HAT), single electron transfer-proton transfer (SETPT), and sequential proton loss-electron transfer (SPLET).[10]

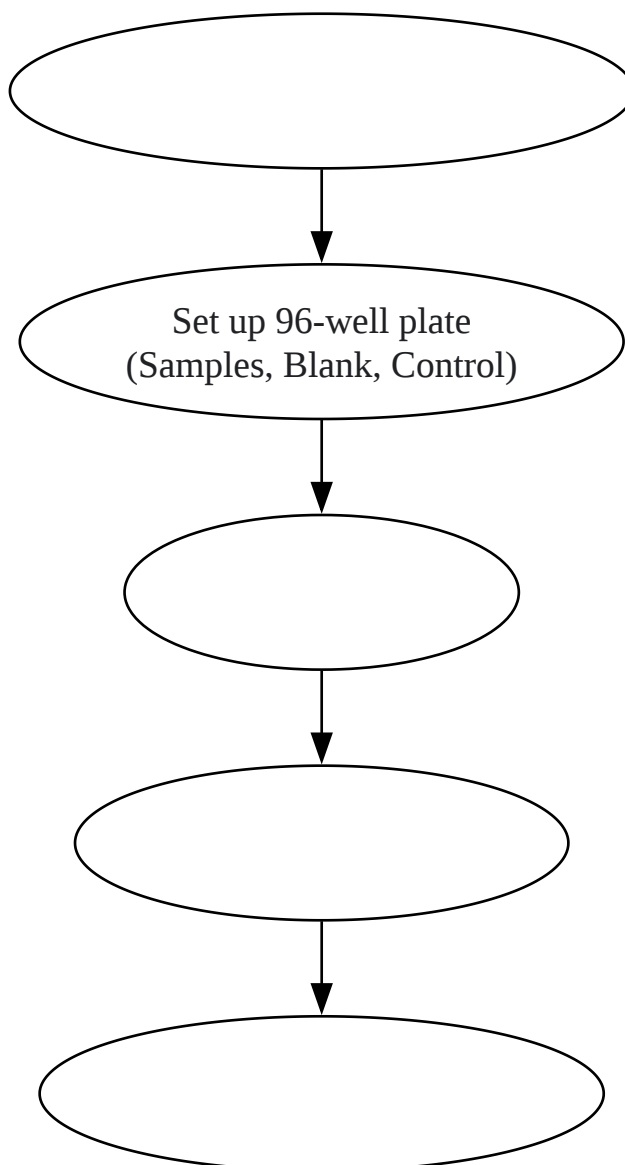
### Antioxidant Activity

The antioxidant capacity of phenolic compounds is a key area of research. Several in vitro assays are commonly used to evaluate this activity.

Experimental Protocol: DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay[11][12]

- Reagent Preparation:
  - Prepare a stock solution of the test compound in a suitable solvent (e.g., methanol).
  - Prepare a 0.1 mM solution of DPPH in methanol.

- Assay Procedure:
  - In a 96-well plate, add a specific volume of the test compound at various concentrations.
  - Add an equal volume of the DPPH working solution to each well.
  - Prepare a blank (solvent only) and a control (solvent and DPPH solution).
  - Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement:
  - Measure the absorbance at approximately 517 nm using a spectrophotometer.
- Data Analysis:
  - Calculate the percentage of DPPH radical scavenging activity.
  - Determine the  $IC_{50}$  value, which is the concentration of the antioxidant required to scavenge 50% of the initial DPPH radicals. A lower  $IC_{50}$  value indicates higher antioxidant activity.[\[4\]](#)



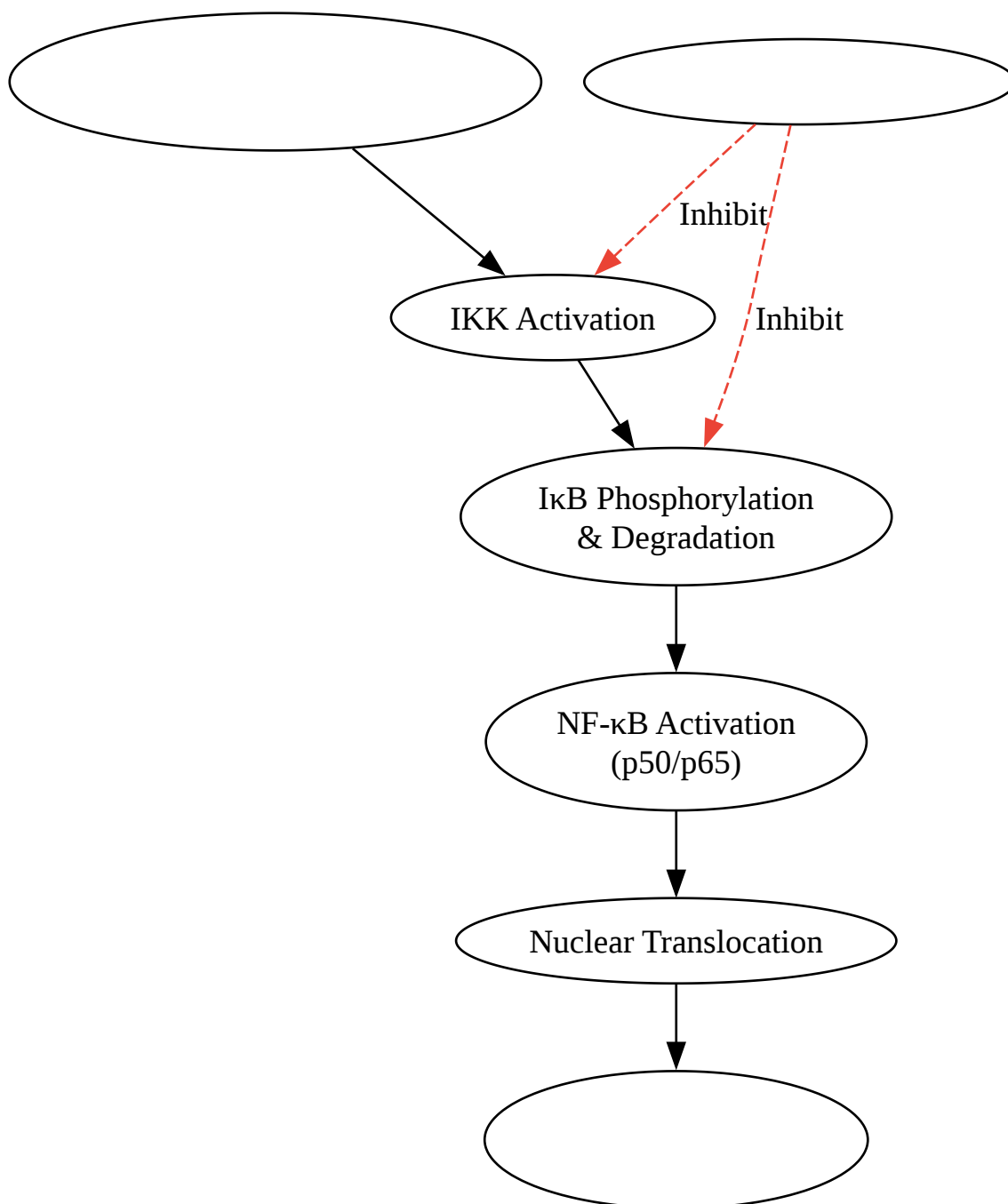
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## Anti-inflammatory Activity

Chronic inflammation is implicated in a variety of diseases. Phenolic compounds have demonstrated anti-inflammatory properties by modulating key signaling pathways. A central player in inflammation is the transcription factor Nuclear Factor-kappa B (NF- $\kappa$ B), which regulates the expression of pro-inflammatory genes.[13] Many polyphenolic compounds have been shown to inhibit NF- $\kappa$ B activation.[13][14]

The anti-inflammatory mechanism of phenolic compounds often involves the inhibition of pro-inflammatory mediators and enzymes such as cyclooxygenase (COX).[2] They can also up- or

down-regulate transcription factors like NF- $\kappa$ B and Nrf-2, which are involved in the antioxidant response.[2] For example, some phenolic compounds can prevent the degradation of I $\kappa$ B, an inhibitor of NF- $\kappa$ B, thereby preventing NF- $\kappa$ B from translocating to the nucleus and activating pro-inflammatory gene expression.[6]



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## Neuroprotective Effects

Neurodegenerative diseases are often associated with oxidative stress and neuroinflammation. [3] Phenolic compounds are of particular interest for their neuroprotective potential due to their antioxidant properties and their ability to cross the blood-brain barrier. [3] They can modulate various molecular mechanisms, including the mitogen-activated protein kinase (MAPK) and protein kinase B (Akt) signaling pathways, which are related to neuronal survival. [3][15]

The neuroprotective effects of many polyphenols are attributed to their ability to directly scavenge reactive oxygen and nitrogen species in the brain and chelate transition metal ions. [15] Furthermore, they can reduce neuroinflammation by attenuating the release of cytokines like interleukin-1beta (IL-1 $\beta$ ) and tumor necrosis factor-alpha (TNF- $\alpha$ ). [15]

Interestingly, p-cresol (4-methylphenol), a related compound, has been shown to have dual effects on neuronal cells. While high concentrations can be neurotoxic, low doses of p-cresol may induce mild oxidative stress that stimulates the release of brain-derived neurotrophic factor (BDNF), a key molecule for neuronal survival and plasticity. [16][17][18] This suggests that the dose and specific structure of methylphenol derivatives are critical determinants of their neuroprotective or neurotoxic effects.

## Applications

The diverse properties of hydroxyethyl-methylphenol compounds have led to their use in various industrial and commercial applications.

### Hair Dyes

5-[(2-Hydroxyethyl)amino]-2-methylphenol is a key ingredient in permanent hair dyes. [2][19] It acts as a coupler that reacts with a primary intermediate (developer) and an oxidizing agent (like hydrogen peroxide) to form colorants that penetrate the hair shaft and create a permanent color. [2][4] These are known as oxidation dyestuffs and are valued for their intense colors and good fastness. [20]

## Pharmaceuticals and Drug Development

The biological activities of hydroxyethyl-methylphenol compounds, particularly their antioxidant, anti-inflammatory, and neuroprotective properties, make them attractive candidates for drug

development. They can serve as scaffolds for the synthesis of novel therapeutic agents. For example, dehydroxymethyl derivatives of epoxyquinomicin C, which are structurally related to substituted phenols, have been designed as inhibitors of NF- $\kappa$ B activation for potential use in treating inflammatory diseases and cancer.<sup>[5][21]</sup>

## Other Industrial Applications

Beyond cosmetics and pharmaceuticals, these compounds find use as reagents in organic synthesis.<sup>[3]</sup> Their antioxidant properties also make them potentially useful as preservatives and in materials science.

## Future Perspectives

The field of hydroxyethyl-methylphenol compounds holds considerable promise for future research and development. A deeper understanding of the structure-activity relationships will enable the design and synthesis of novel derivatives with enhanced biological activities and specific therapeutic applications. Further investigation into their mechanisms of action, particularly in modulating signaling pathways related to inflammation and neurodegeneration, is warranted. The development of efficient and green synthetic methods will also be crucial for their sustainable production and wider application. As our understanding of the complex interplay between oxidative stress, inflammation, and chronic diseases grows, the therapeutic potential of hydroxyethyl-methylphenol compounds is likely to become even more significant.

## References

- Pechanova, O., et al. (2010). Neuroprotective Mechanisms of Natural Polyphenolic Compounds. *REDIVIVA*, 37(4), 147-153.
- Chen, Y., et al. (2015).
- Jayvir Dye Chem. (n.d.). 2-Methyl 5-hydroxyethyl Aminophenol (2m5heap). Retrieved from [\[Link\]](#)
- PrepChem. (n.d.). Synthesis of 2,6-bis(hydroxymethyl)-4-methylphenol. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 5-(2-Hydroxyethylamino)-2-methylphenol. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 3-(Hydroxymethyl)-2-methylphenol. Retrieved from [\[Link\]](#)

- COSMILE Europe. (n.d.). 2-METHYL-5-HYDROXYETHYLAMINOPHENOL. Retrieved from [\[Link\]](#)
- Frontiers. (2022). Radical Scavenging Mechanisms of Phenolic Compounds: A Quantitative Structure-Property Relationship (QSPR) Study. *Frontiers in Chemistry*, 10, 863989.
- Google Patents. (n.d.). EP2263998A1 - Derivatives of 4-(2-amino-1-hydroxyethyl) phenol as agonists of the beta2 adrenergic receptor.
- Moumoujus. (n.d.). 2-METHYL-5-HYDROXYETHYLAMINOPHENOL. Retrieved from [\[Link\]](#)
- PMC. (2013). Antioxidant Activity of Synthetic Polymers of Phenolic Compounds. *Polymers*, 5(2), 521-543.
- Google Patents. (n.d.). US4226595A - Oxidation hair-coloring preparation based upon N,N-bis-( $\beta$ -hydroxyethyl)-m-phenylenediamines.
- RSC Publishing. (1953). Synthesis of 2 : 4 : 6-Trishydroxymethylphenol, etc. *Journal of the Chemical Society*, 359-363.
- Google Patents. (n.d.). CN103864578A - Synthesis method of 4-methylcatechol.
- ResearchGate. (n.d.). THE OXIDATION OF PHENOLS: I. THE OXIDATION OF 2,6-DI-t-BUTYL-4-METHYLPHENOL, 2,6-DI-t-BUTYLPHENOL, AND 2,6-DIMETHYLPHENOL WITH PEROXY RADICALS. Retrieved from [\[Link\]](#)
- IUCr. (2022). The synthesis and crystal structure of (E)-2-[[4-methoxynaphthalen-1-yl)methylidene]amino}-4-methylphenol: Hirshfeld surface analysis, DFT calculations and anticorrosion studies.
- PubMed. (2000). Synthesis of NF-kappaB activation inhibitors derived from epoxyquinomicin C. *Bioorganic & Medicinal Chemistry Letters*, 10(9), 865-869.
- Green Chemistry (RSC Publishing). (2017). Synthesis of phenols from hydroxymethylfurfural (HMF). *Green Chemistry*, 19(18), 4259-4263.
- Organic Syntheses. (n.d.). Pentanoic acid, 3-hydroxy-2-methyl-, methyl ester, (R, R)-(±)-. Retrieved from [\[Link\]](#)
- PMC. (2012). Inhibition of NF- $\kappa$ B by Dehydroxymethylepoxyquinomicin Suppresses Invasion and Synergistically Potentiates Temozolomide and  $\gamma$ -Radiation Cytotoxicity in Glioblastoma Cells. *PLoS ONE*, 7(9), e45683.
- DDDT. (2025). Design, synthesis and biological evaluation of a novel hydroxytyrosol. *Drug Design, Development and Therapy*.

- Frontiers. (2015). Plant polyphenols as inhibitors of NF- $\kappa$ B induced cytokine production—a potential anti-inflammatory treatment for Alzheimer's disease?. *Frontiers in Cellular Neuroscience*, 9, 59.
- PMC. (2017). Modulation of Nrf2 and NF- $\kappa$ B Signaling Pathways by Naturally Occurring Compounds in Relation to Cancer Prevention and Therapy. Are Combinations Better Than Single Compounds?. *International Journal of Molecular Sciences*, 18(7), 1370.
- PMC. (2022). Gut neurotoxin p-cresol induces brain-derived neurotrophic factor secretion and increases the expression of neurofilament subunits in PC-12 cells. *AIMS Neuroscience*, 9(1), 12-23.
- OAText. (2015). New scaffolds of inhibitors targeting the DNA binding of NF- $\kappa$ B. *Journal of Chemical Biology & Pharmaceutical Chemistry*, 2(1), 1-6.
- ChemBK. (2024). 3-(2-hydroxyethyl)phenol. Retrieved from [\[Link\]](#)
- Research Journal of Topical and Cosmetic Sciences. (2011). A Review on Chemistry of Hair Colors and Dyes. *Research Journal of Topical and Cosmetic Sciences*, 2(1), 1-7.
- Google Patents. (n.d.). RU2385858C2 - Method of producing high-purity 4-(2-hydroxyethyl)phenol.
- ResearchGate. (n.d.). Synthesis and biological evaluation of hydroxycoumarin derivatives as antioxidant agents. Retrieved from [\[Link\]](#)
- PMC. (2019). Synthesis, Characterization, Biological Evaluation and DNA Interaction Studies of 4-Aminophenol Derivatives: Theoretical and Experimental Approach. *Molecules*, 24(11), 2081.
- ResearchGate. (n.d.). Synthesis of meta-functionalized phenols and anilines. Retrieved from [\[Link\]](#)
- NICNAS. (2014). Methylphenols (Cresols): Human health tier II assessment.
- ChemSrc. (n.d.). 5-(2-hydroxyethylamino)-2-methylphenol. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Gut neurotoxin p-cresol induces brain-derived neurotrophic factor secretion and increases the expression of neurofilament subunits in PC-12 cells. Retrieved from [\[Link\]](#)
- Quora. (2020). How many isomers of methylphenol are there?. Retrieved from [\[Link\]](#)

- PubMed. (2021). Gut neurotoxin p-cresol induces brain-derived neurotrophic factor secretion and increases the expression of neurofilament subunits in PC-12 cells. *AIMS Neuroscience*, 9(1), 12-23.
- The Rheumatologist. (2005). In Vivo Inhibition of NF- $\kappa$ B is Effective in Mouse Model of Inflammatory Arthritis.

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- [1. industrialchemicals.gov.au](http://industrialchemicals.gov.au) [[industrialchemicals.gov.au](http://industrialchemicals.gov.au)]
- [2. 2-Methyl 5-hydroxyethyl Aminophenol \(2m5heap\)](http://jayviridyechem.com) [[jayviridyechem.com](http://jayviridyechem.com)]
- [3. CAS 55302-96-0: 5-\[\(2-Hydroxyethyl\)amino\]-2-methylphenol](http://cymitquimica.com) [[cymitquimica.com](http://cymitquimica.com)]
- [4. moumoujus.com](http://moumoujus.com) [[moumoujus.com](http://moumoujus.com)]
- [5. pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [6. prepchem.com](http://prepchem.com) [[prepchem.com](http://prepchem.com)]
- [7. 3-\(Hydroxymethyl\)-2-methylphenol | C<sub>8</sub>H<sub>10</sub>O<sub>2</sub> | CID 13059426 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- [8. 5-\(2-Hydroxyethylamino\)-2-methylphenol | C<sub>9</sub>H<sub>13</sub>NO<sub>2</sub> | CID 134396 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- [9. Novel Ingredients: Hydroxytyrosol as a Neuroprotective Agent; What Is New on the Horizon? - PMC](http://pmc.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [10. Structure-Thermodynamics-Antioxidant Activity Relationships of Selected Natural Phenolic Acids and Derivatives: An Experimental and Theoretical Evaluation | PLOS One](http://journals.plos.org) [[journals.plos.org](http://journals.plos.org)]
- [11. mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
- [12. pdf.benchchem.com](http://pdf.benchchem.com) [[pdf.benchchem.com](http://pdf.benchchem.com)]
- [13. Csp<sup>2</sup>-H functionalization of phenols: an effective access route to valuable materials via Csp<sup>2</sup>-C bond formation - PMC](http://pmc.ncbi.nlm.nih.gov) [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
- [14. researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]

- [15. researchgate.net \[researchgate.net\]](#)
- [16. Gut neurotoxin p-cresol induces brain-derived neurotrophic factor secretion and increases the expression of neurofilament subunits in PC-12 cells - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. Gut neurotoxin p-cresol induces brain-derived neurotrophic factor secretion and increases the expression of neurofilament subunits in PC-12 cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. cosmileurope.eu \[cosmileurope.eu\]](#)
- [20. US4226595A - Oxidation hair-coloring preparation based upon N,N-bis-\( \$\beta\$ -hydroxyethyl\)-m-phenylenediamines - Google Patents \[patents.google.com\]](#)
- [21. Synthesis of NF-kappaB activation inhibitors derived from epoxyquinomicin C - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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